

avatrombopag maleate stability and storage conditions for research use

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Compound of Interest

Compound Name: Avatrombopag Maleate

Cat. No.: B1665335

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Avatrombopag Maleate Technical Support Center for Research Use

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **avatrombopag maleate** for laboratory use.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **avatrombopag maleate**?

For long-term storage, solid **avatrombopag maleate** should be kept in a refrigerator.^[1] It is a white to off-white, non-hygroscopic powder and should be stored in a tightly sealed container in a dry, cool, and well-ventilated place.^{[2][3]} While the approved drug product has a shelf-life of up to 60 months when stored at controlled room temperature (up to 30°C), for research-grade compound, refrigeration is the best practice to ensure long-term stability.^[4]

Q2: How should I store solutions of **avatrombopag maleate**?

Stock solutions of **avatrombopag maleate** can be prepared in solvents like DMSO. For these solutions, it is recommended to store them at -20°C for up to one month or at -80°C for up to six months.^[5] Always store solutions in tightly sealed containers to prevent solvent evaporation and contamination.

Q3: What is the solubility of **avatrombopag maleate** in common laboratory solvents?

Avatrombopag maleate has very low solubility in aqueous solutions across a wide pH range (pH 1-11), where it is considered practically insoluble. Its solubility in organic solvents is summarized in the table below.

Q4: Is **avatrombopag maleate** sensitive to light?

Yes, photostability testing has shown that **avatrombopag maleate** experiences slight degradation upon exposure to light. Therefore, it is crucial to protect both the solid compound and its solutions from light by using amber vials or by wrapping containers in aluminum foil.

Q5: What is the recommended re-test interval for research-grade **avatrombopag maleate**?

While an FDA document mentions a 48-month expiration period for the formulated drug product when stored at controlled room temperature, a specific re-test period for the active pharmaceutical ingredient (API) for research use is not publicly available. A conservative approach for research purposes would be to re-qualify the compound after 24-36 months of storage under recommended conditions, or sooner if experimental results are inconsistent.

Stability Profile

Avatrombopag maleate is a stable compound under recommended storage conditions. However, it is susceptible to degradation under certain stress conditions.

Solid-State Stability

Studies have shown that solid **avatrombopag maleate** is stable under heat (50°C) and humidity (25°C / 75% RH).

Solution Stability

The stability of **avatrombopag maleate** in solution is highly dependent on the pH. It is relatively stable in acidic solutions but will slowly degrade in alkaline solutions.

Condition	Solvent/Medium	Stability
Acidic	2% Trifluoroacetic Acid	Relatively Stable
Basic	0.1 M Sodium Hydroxide	Unstable, will slowly degrade
Neutral	Aqueous Solution	Insoluble
Organic Solvent	DMSO	Stable for up to 6 months at -80°C

Troubleshooting Guide

Issue 1: **Avatrombopag maleate** precipitated out of my aqueous buffer during an experiment.

- Cause: **Avatrombopag maleate** is practically insoluble in aqueous solutions at most physiological pH values.
- Solution:
 - Prepare a concentrated stock solution in an appropriate organic solvent like DMSO.
 - For your experiment, dilute the stock solution into your aqueous buffer immediately before use. Ensure the final concentration of the organic solvent is compatible with your experimental system and does not exceed a level that could cause toxicity or other artifacts (typically <0.5% for cell-based assays).
 - If solubility issues persist, consider using a surfactant or other solubilizing agent, but validate its compatibility with your assay.

Issue 2: I am observing unexpected or inconsistent results in my cell-based assays.

- Cause 1: Compound Degradation. If your experimental media is alkaline, the **avatrombopag maleate** may be degrading over the course of the experiment. Also, exposure to light can cause degradation.
 - Solution: Ensure your working solutions are freshly prepared. Protect all solutions from light. Check the pH of your cell culture medium and consider if it could be contributing to degradation over longer incubation times.

- Cause 2: Inaccurate Concentration. Due to its poor aqueous solubility, the actual concentration of the compound in your aqueous experimental media may be lower than calculated if it has precipitated.
 - Solution: After diluting your stock solution into the final buffer, visually inspect for any signs of precipitation. If possible, centrifuge the solution and measure the concentration of the supernatant by a suitable analytical method like HPLC-UV to determine the true soluble concentration.

Issue 3: I see extra peaks in my HPLC chromatogram when analyzing my sample.

- Cause: These extra peaks could be degradation products or impurities. Degradation can be induced by exposure to light, alkaline conditions, or incompatible chemicals.
- Solution:
 - Review the handling and storage of your compound. Was it protected from light? Were solutions stored appropriately?
 - Run a fresh standard of **avatrombopag maleate** on your HPLC to confirm the retention time of the parent compound.
 - If you suspect degradation, you can perform a forced degradation study (see Experimental Protocols section) to help identify the potential degradation products.

Experimental Protocols

Stability Indicating HPLC Method

This method is based on general principles for stability-indicating assays and information regarding the analysis of **avatrombopag maleate** and related compounds.

- Objective: To separate **avatrombopag maleate** from its potential degradation products.
- Instrumentation: HPLC with a UV detector.
- Chromatographic Conditions (Example):

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and a buffer (e.g., 0.1% formic acid in water).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: UV at an appropriate wavelength for **avatrombopag maleate**.
- Column Temperature: 30°C.
- Sample Preparation:
 - Prepare a stock solution of **avatrombopag maleate** in a suitable solvent like methanol or a mixture of acetonitrile and water.
 - Dilute the stock solution to a working concentration within the linear range of the detector.

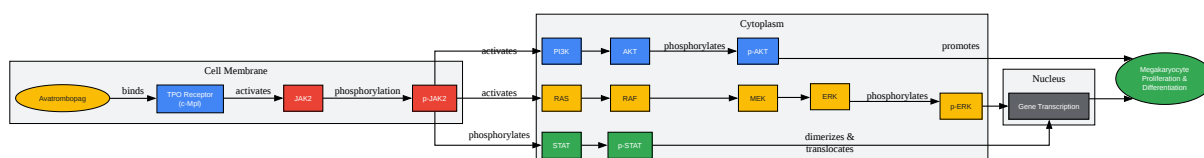
Forced Degradation Study Protocol

- Objective: To assess the stability of **avatrombopag maleate** under various stress conditions.
- Procedure:
 - Acid Hydrolysis: Incubate the drug solution in 0.1 M HCl at 60°C for a specified period (e.g., 2 hours).
 - Base Hydrolysis: Incubate the drug solution in 0.1 M NaOH at 60°C for a specified period (e.g., 2 hours).
 - Oxidative Degradation: Treat the drug solution with 3% H₂O₂ at room temperature.
 - Thermal Degradation: Expose the solid drug to dry heat (e.g., 80°C) for 24 hours.
 - Photodegradation: Expose the drug solution to UV light (e.g., 254 nm) and visible light as per ICH Q1B guidelines.
- Analysis: After exposure to the stress conditions, neutralize the acidic and basic samples, and dilute all samples to an appropriate concentration. Analyze by the stability-indicating HPLC method to observe the formation of degradation products.

Visualizations

Thrombopoietin Receptor (TPO-R) Signaling Pathway

Avatrombopag is a TPO receptor agonist. Upon binding to the TPO receptor (c-Mpl), it activates downstream signaling cascades, primarily the JAK-STAT, MAPK, and PI3K pathways, which lead to the proliferation and differentiation of megakaryocytes and ultimately, increased platelet production.

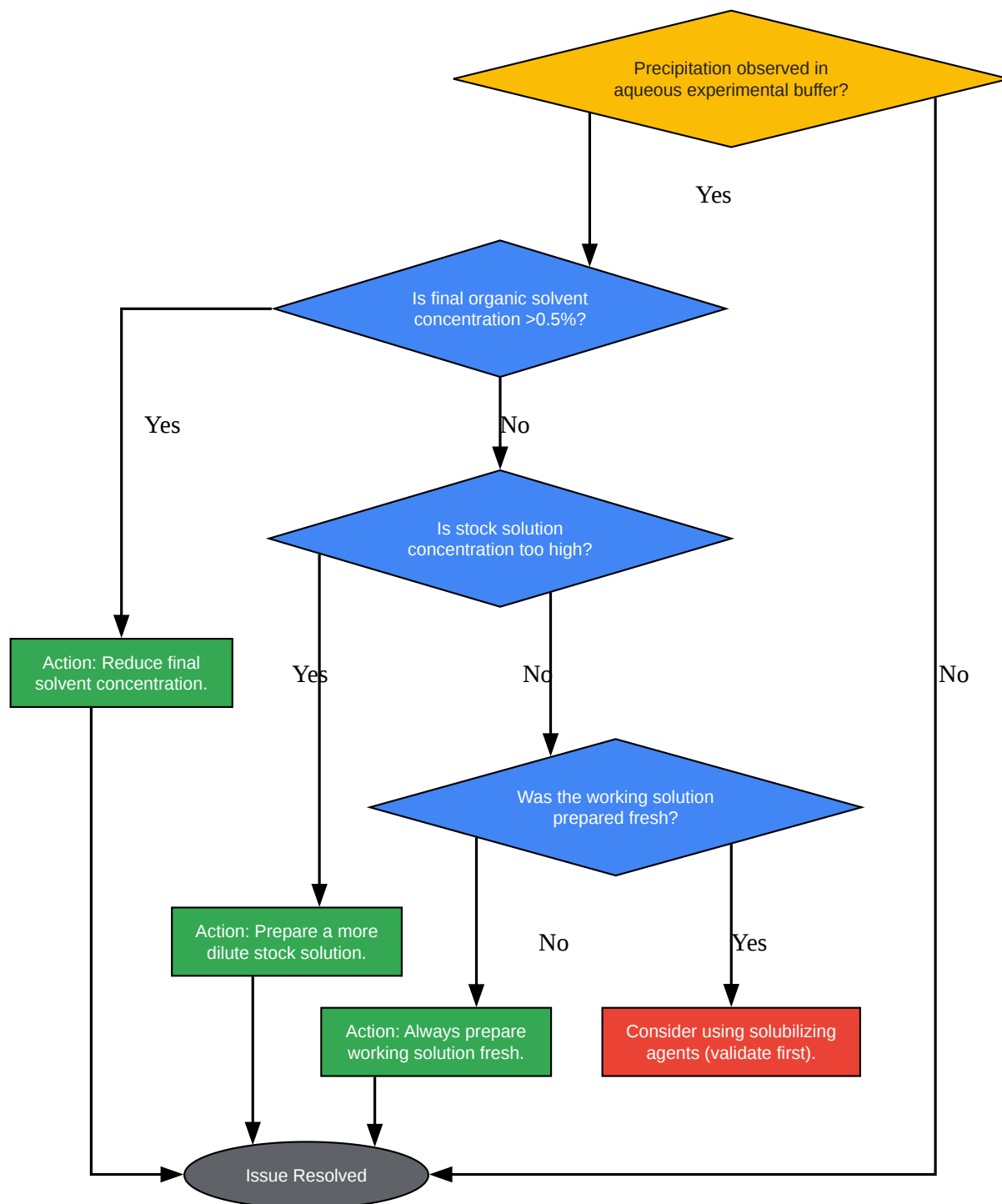


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Caption: TPO Receptor Signaling Pathway activated by avatrombopag.

Troubleshooting Logic for Compound Precipitation

This workflow helps researchers diagnose and resolve issues related to the precipitation of **avatrombopag maleate** in aqueous solutions.



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Caption: Troubleshooting workflow for **avatrombopag maleate** precipitation.

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